

N-Boc-N-methylethylenediamine: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N-Boc-N-methylethylenediamine*

Cat. No.: B2922789

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the physical properties, synthesis, and characterization of **N-Boc-N-methylethylenediamine**. This mono-protected diamine is a critical building block in organic synthesis, particularly in the development of pharmaceutical compounds and other complex molecules. Its unique structure allows for selective functionalization, making it an invaluable tool for medicinal chemists and researchers in drug discovery.

Core Physical Properties

N-Boc-N-methylethylenediamine is typically a colorless to pale yellow liquid at room temperature.^{[1][2]} A summary of its key physical and chemical properties is presented in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C ₈ H ₁₈ N ₂ O ₂	[1][3][4]
Molecular Weight	174.24 g/mol	[1][3][5]
Appearance	Colorless and clear liquid or solid	[1]
Boiling Point	79 °C at 0.4 mmHg	[1]
Density	0.975 g/mL at 20 °C	[1]
Refractive Index (n _{20/D})	1.447	[2]
Solubility	Slightly soluble in Chloroform and Methanol.[1][6] Soluble in DMSO (100 mg/mL).	
Storage Temperature	2-8 °C under an inert atmosphere	[1][6]
CAS Number	121492-06-6	[5][6][7]

Synthesis Protocol

The synthesis of **N-Boc-N-methylethylenediamine** is commonly achieved through the selective protection of N-methylethylenediamine with di-tert-butyl dicarbonate (Boc₂O). This procedure is favored for its relatively high yield and straightforward purification process.

Experimental Protocol:

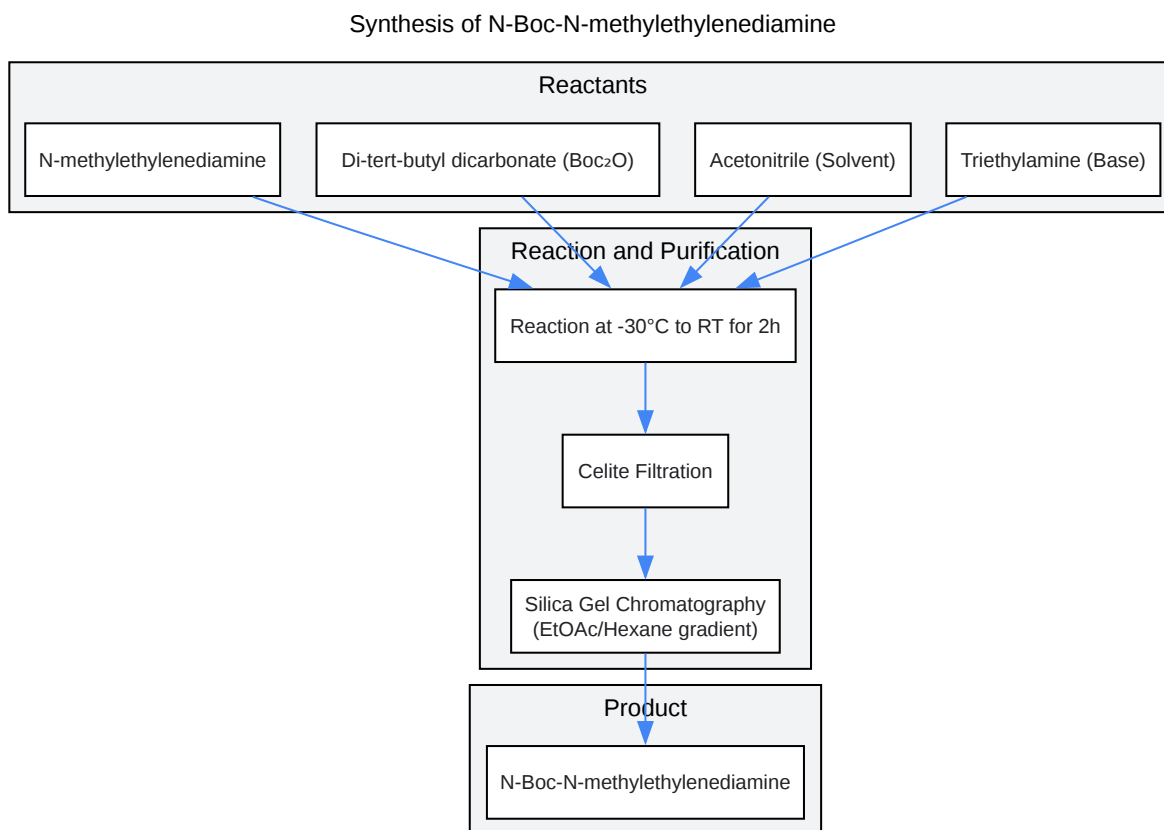
Materials:

- N-methylethylenediamine
- Di-tert-butyl dicarbonate (Boc₂O)
- Acetonitrile (ACN)
- Triethylamine (TEA)

- Celite
- Ethyl acetate
- Hexane
- Silica gel

Procedure:

- N-methylethylenediamine (11.8 mL, 134.9 mmol) is dissolved in acetonitrile (300 mL) and the solution is cooled to -30 °C in a reaction vessel.
- Triethylamine (7.46 mL, 53.9 mmol) is added to the cooled solution.
- A solution of di-tert-butyl dicarbonate (9.81 g, 45 mmol) in acetonitrile is added dropwise to the reaction mixture.
- The reaction mixture is then allowed to warm to room temperature and stirred for 2 hours.
- Upon completion of the reaction, the insoluble material is removed by filtration through Celite.
- The filtrate is concentrated and the resulting residue is purified by silica gel column chromatography using a gradient elution of ethyl acetate in hexane (from 1:50 to 1:10).
- The final product, tert-butyl N-(2-aminoethyl)-N-methylcarbamate, is obtained as a yellow oil (5.2 g, 29.9 mmol, 66% yield).^[7]



[Click to download full resolution via product page](#)

Caption: Synthetic workflow for **N-Boc-N-methylethylenediamine**.

Spectroscopic Characterization

The structural confirmation of **N-Boc-N-methylethylenediamine** is typically performed using a combination of Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).

Nuclear Magnetic Resonance (NMR) Spectroscopy

Predicted ^1H and ^{13}C NMR spectral data for **N-Boc-N-methylethylenediamine** are provided below. These predictions can serve as a reference for researchers confirming the identity and purity of their synthesized compound.

Predicted ^1H and ^{13}C NMR Data

Nucleus	Assignment	Predicted Chemical Shift (δ , ppm)
^1H	-C(CH ₃) ₃	1.45
	-N-CH ₃	2.85
	-N-CH ₂ -	3.30
	-CH ₂ -NH ₂	2.75
	-NH ₂	1.30
^{13}C	-C(CH ₃) ₃	28.4
	-C(CH ₃) ₃	80.0
	-N-CH ₃	35.0
	-N-CH ₂ -	50.0
	-CH ₂ -NH ₂	41.0
	C=O	156.0

Mass Spectrometry (MS)

Electrospray ionization mass spectrometry (ESIMS) is a common technique for determining the molecular weight of **N-Boc-N-methylethylenediamine**. The product is often confirmed by the presence of the protonated molecular ion $[\text{M}+\text{H}]^+$.

Expected Mass Spectrometry Fragments

Ion	Formula	Expected m/z	Description
$[M+H]^+$	$[C_8H_{19}N_2O_2]^+$	175.1	Protonated Molecular Ion[7]
$[M-C_4H_8+H]^+$	$[C_4H_{11}N_2O_2]^+$	119.1	Loss of isobutylene from the Boc group
$[M-C_5H_9O_2]^+$	$[C_3H_9N_2]^+$	73.1	Loss of the Boc group

Applications in Research and Development

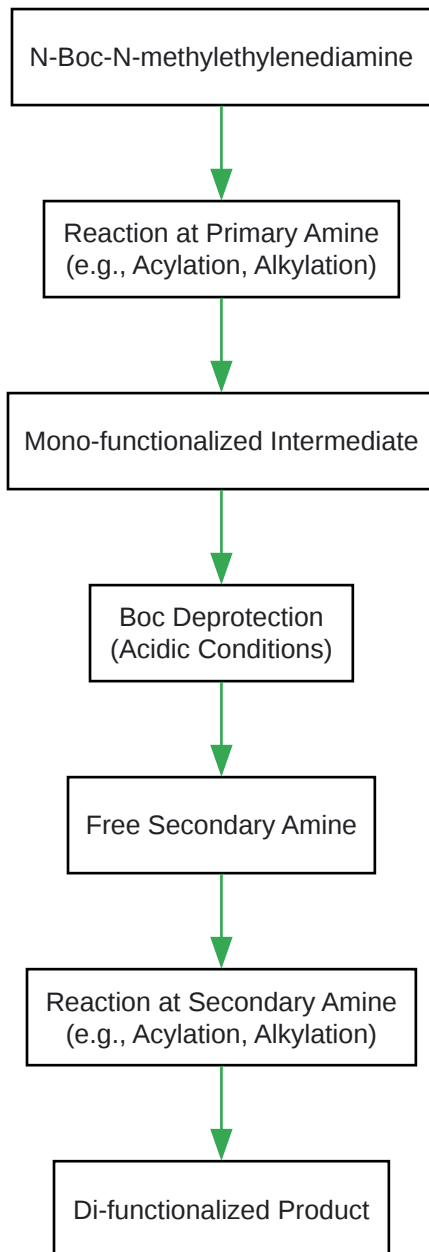
N-Boc-N-methylethylenediamine is a versatile reagent in organic synthesis with significant applications in:

- **Pharmaceutical Development:** It serves as a key intermediate in the synthesis of various pharmaceutical agents, including those targeting neurological disorders.[1]
- **Peptide Synthesis:** It is utilized as a building block in the synthesis of peptidomimetics and other complex peptide structures.[1]
- **Ligand Synthesis:** The diamine structure is ideal for the preparation of ligands for metal catalysts and coordination complexes.

Logical Workflow for Utilization in Synthesis

The primary utility of **N-Boc-N-methylethylenediamine** lies in the sequential functionalization of its two amine groups. The Boc protecting group allows for the selective reaction of the primary amine, followed by deprotection and subsequent reaction of the secondary amine.

Synthetic Utilization of N-Boc-N-methylethylenediamine



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. N-boc-N-methylethylenediamine [chembk.com]
- 2. N-Boc-N-methylethylenediamine | 121492-06-6 [chemicalbook.com]
- 3. N-Boc-N-methylethylenediamine | C₈H₁₈N₂O₂ | CID 2756424 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. chemscene.com [chemscene.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. N-Boc-N-methylethylenediamine CAS#: 121492-06-6 [m.chemicalbook.com]
- 7. N-Boc-N-methylethylenediamine | 121492-06-6 | Benchchem [benchchem.com]
- To cite this document: BenchChem. [N-Boc-N-methylethylenediamine: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2922789#physical-properties-of-n-boc-n-methylethylenediamine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com